

Application Notes and Protocols for the Analytical Characterization of Yemuoside YM

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Compound of Interest

Compound Name: yemuoside YM

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Introduction

Yemuoside YM is a nortriterpenoid saponin isolated from *Stauntonia chinensis*, a plant with a history of use in traditional medicine. Saponins from this plant have garnered interest for their potential therapeutic properties, including hypoglycemic, hypolipidemic, and analgesic effects. [1][2] The complex structure of **yemuoside YM**, consisting of a triterpenoid aglycone linked to sugar moieties, necessitates a multi-faceted analytical approach for its comprehensive characterization. This document provides detailed application notes and protocols for the key analytical techniques employed in the isolation and structural elucidation of **yemuoside YM** and related saponins.

Data Presentation

The following tables summarize the key analytical data for the characterization of **yemuoside YM** and other triterpenoid saponins identified in *Stauntonia chinensis*.

Table 1: HPLC-MS Data of Triterpenoid Saponins from *Stauntonia chinensis*[1]

Peak No.	Retention Time (min)	Molecular Formula	[M+HCOO] ⁻ (m/z)	[M+Na] ⁺ (m/z)	Tentative Identification
1	10.5	C ₅₈ H ₉₄ O ₂₅	1237	1215	Yemuoside YM ₁₀
2	11.2	C ₅₉ H ₉₆ O ₂₆	1283	1261	Notoginsenoside R ₁
3	12.1	C ₅₈ H ₉₄ O ₂₆	1253	1231	Yemuoside YM ₈
4	12.9	C ₅₉ H ₉₆ O ₂₅	1267	1245	Ginsenoside Re
5	13.8	C ₅₃ H ₈₆ O ₂₁	1105	1083	Yemuoside YM ₁₂
6	15.1	C ₆₄ H ₁₀₄ O ₃₀	1397	1375	Stauntoside C ₁
7	16.3	C ₆₄ H ₁₀₄ O ₃₀	1397	1375	Isostauntoside C ₁
8	18.2	C ₅₈ H ₉₄ O ₂₅	1237	1215	Scabiosaponin E
9	19.5	C ₅₉ H ₉₆ O ₂₅	1267	1245	Sieboldianoside B
10	21.1	C ₅₉ H ₉₄ O ₂₄	1237	1215	Kizutasaponin K ₁₂
11	22.4	C ₅₈ H ₉₂ O ₂₅	1235	1213	Yemuoside YM ₂₁
12	23.6	C ₅₈ H ₉₂ O ₂₅	1235	1213	Yemuoside YM ₂₂
13	25.0	C ₅₈ H ₉₂ O ₂₅	1235	1213	Yemuoside YM ₂₃

14	26.3	C ₅₉ H ₉₄ O ₂₅	1253	1231	Yemuoside YM ₂₄
15	28.1	C ₅₉ H ₉₄ O ₂₅	1253	1231	Yemuoside YM ₂₅
16	30.5	C ₅₃ H ₈₄ O ₂₁	1103	1081	Stauntoside A
17	32.2	C ₅₉ H ₉₄ O ₂₄	1237	1215	Glycoside L- G1
18	34.8	C ₆₅ H ₁₀₄ O ₂₉	1411	1389	Sinofoside A
19	37.1	C ₅₉ H ₉₄ O ₂₄	1237	1215	Hederagenin Saponin
20	40.2	C ₆₅ H ₁₀₄ O ₂₉	1411	1389	Oleanolic Acid Saponin

Table 2: ¹³C NMR Spectral Data of the Aglycone Moiety of Nortriterpenoid Saponins from *Stauntonia chinensis* (100 MHz, C₅D₅N, δ in ppm)[3]

Carbon No.	Chemical Shift (δ)	Carbon No.	Chemical Shift (δ)
1	38.9	16	28.2
2	26.7	17	47.1
3	88.9	18	42.0
4	39.8	19	46.4
5	56.1	20	150.1
6	18.4	21	38.2
7	33.3	22	30.9
8	40.2	23	28.2
9	47.9	24	16.9
10	37.1	25	16.0
11	23.8	26	17.6
12	122.9	27	26.2
13	144.3	28	179.8
14	42.3	29	107.0
15	28.2	30	-

Experimental Protocols

High-Performance Liquid Chromatography (HPLC)

Objective: To separate and quantify **yemuoside YM** and other saponins in a mixture.

Instrumentation:

- HPLC system with a UV detector
- Reversed-phase C18 column (e.g., 4.6 x 250 mm, 5 μ m)

Reagents:

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (AR grade)
- Ammonium formate (AR grade)
- Ultrapure water

Procedure:

- Mobile Phase Preparation:
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: Acetonitrile.
- Gradient Elution Program:
 - 0-10 min: 15-25% B
 - 10-25 min: 25-40% B
 - 25-45 min: 40-60% B
 - 45-50 min: 60-15% B
 - 50-55 min: 15% B
- Chromatographic Conditions:
 - Flow rate: 1.0 mL/min
 - Column temperature: 30°C
 - Injection volume: 10 µL

- Detection wavelength: 203 nm

Liquid Chromatography-Mass Spectrometry (LC-MS)

Objective: To identify and structurally characterize **yemuoside YM** based on its mass-to-charge ratio and fragmentation pattern.

Instrumentation:

- LC-MS system with an Electrospray Ionization (ESI) source

Procedure:

- LC Conditions: Utilize the HPLC protocol described above.
- MS Parameters:
 - Ionization mode: Negative ESI
 - Drying gas (N₂): 10 L/min
 - Drying gas temperature: 350°C
 - Nebulizer pressure: 40 psi
 - Capillary voltage: 3500 V
 - Scan range: m/z 100-2000
 - Collision energy for MS/MS: 20-40 eV

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To elucidate the detailed chemical structure of **yemuoside YM**, including the stereochemistry and linkage of sugar moieties.

Instrumentation:

- NMR spectrometer (400 MHz or higher)

Reagents:

- Deuterated pyridine (C_5D_5N) or deuterated methanol (CD_3OD)
- Tetramethylsilane (TMS) as an internal standard

Procedure:

- Sample Preparation: Dissolve 5-10 mg of purified **yemuoside YM** in 0.5 mL of the deuterated solvent.
- Data Acquisition:
 - Acquire 1H NMR, ^{13}C NMR, DEPT, COSY, HSQC, and HMBC spectra.
 - Use standard pulse programs provided by the spectrometer manufacturer.

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in the **yemuoside YM** molecule.

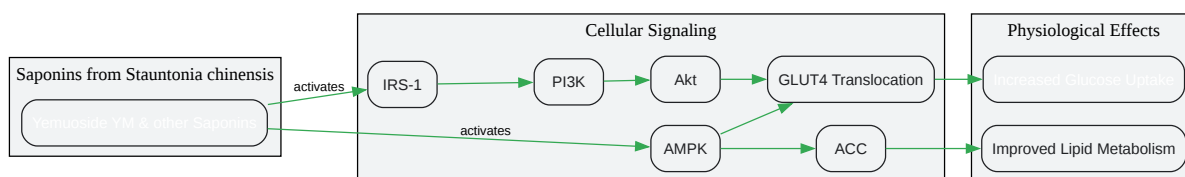
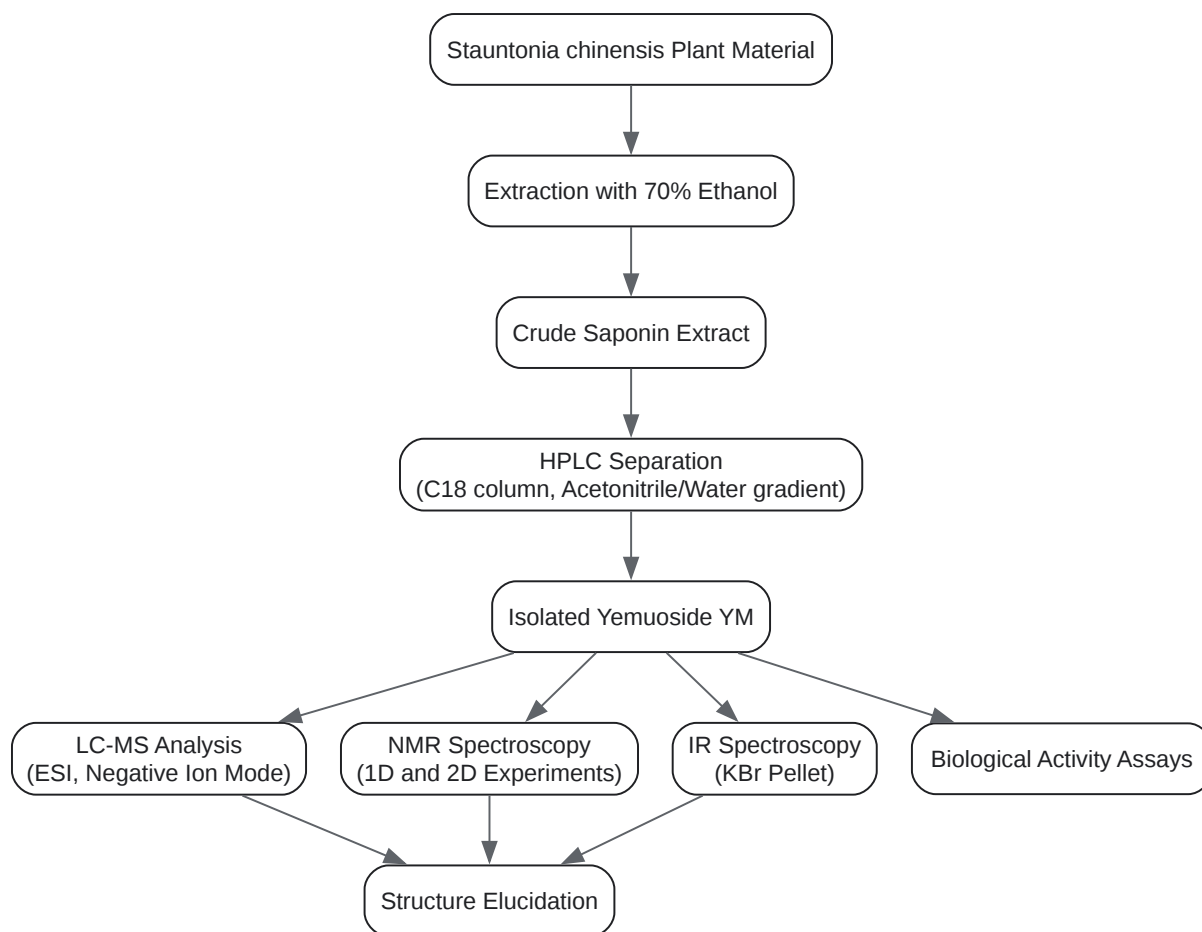
Instrumentation:

- Fourier Transform Infrared (FTIR) spectrometer

Procedure:

- Sample Preparation: Prepare a KBr pellet by mixing a small amount of the sample with dry KBr powder and pressing it into a thin disk.
- Data Acquisition:
 - Record the spectrum in the range of $4000-400\text{ cm}^{-1}$.
 - Acquire a background spectrum of a blank KBr pellet and subtract it from the sample spectrum.

Visualizations



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References

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- 3. Thieme E-Journals - Planta Medica / Abstract [thieme-connect.com]
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